

Mebrofenin HBS for PHLF Prediction: A Comparative Guide

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Post-hepatectomy liver failure (PHLF) is a major cause of mortality following liver resection.[1] Accurate preoperative assessment of the future liver remnant (FLR) is therefore critical. While computed tomography (CT) volumetry has been the standard for estimating FLR, it assumes that liver volume equates to function, which is not always the case.[2] Emerging evidence strongly supports the use of 99mTc-mebrofenin hepatobiliary scintigraphy (HBS) as a more accurate predictor of PHLF by providing a direct measure of liver function.[1][2] This guide provides a comprehensive comparison of mebrofenin HBS with other methods for predicting PHLF, supported by experimental data and protocols.

Performance of Mebrofenin HBS in Predicting PHLF

Mebrofenin HBS has demonstrated superior performance in predicting PHLF compared to traditional volumetric measurements. The key metric derived from this technique is the FLR function (FLR-F), typically expressed as the percentage of the injected dose taken up by the liver per minute, often normalized to body surface area (%/min/m²).

A key advantage of mebrofenin HBS is its ability to establish a single, reliable cutoff value for predicting PHLF across patients with both healthy and compromised liver parenchyma.[3][4] A frequently cited cutoff for sufficient FLR-F is >2.69%/min/m² or >2.7%/min/m², which has been shown to be associated with a low risk of PHLF.[1][2][5]



Comparative Performance Data: Mebrofenin HBS vs. CT

Volumetry

Performance Metric	Mebrofenin HBS (FLR-F)	CT Volumetry (FLR- V)	Study Population & Notes
ROC AUC	0.74 (0.63-0.86)	0.63 (0.47-0.80)	116 patients undergoing major liver resection for perihilar cholangiocarcinoma. [6][7]
Negative Predictive Value (NPV)	94%	-	Using a cutoff of 8.5%/min for FLR function.[6][7]
Positive Predictive Value (PPV)	41%	-	Using a cutoff of 8.5%/min for FLR function.[6][7]
Sensitivity	100%	-	For FLR-F gain after embolization with a cutoff of 150%.[8][9]
Specificity	42%	-	For FLR-F gain after embolization with a cutoff of 150%.[8][9]

Note: The cutoff value for FLR-F can vary depending on the specific study and patient population. For instance, a cutoff of 8.5%/min was also proposed for patients with perihilar cholangiocarcinoma.[7]

Alternative Methods for PHLF Prediction

While mebrofenin HBS is gaining prominence, other methods are also used to assess liver function and predict PHLF.

• Indocyanine Green (ICG) Clearance Test: This is a global liver function test that measures the clearance of ICG dye from the blood.[10] While widely used, it does not provide regional



information about liver function, which is a key advantage of HBS.[10]

- CT Volumetry: As previously mentioned, this method estimates the volume of the FLR.[1]
 Although it is a standard part of preoperative planning, it is an indirect measure of function
 and can be inaccurate in patients with underlying liver disease.[1] Studies have shown that a
 significant percentage of patients with adequate FLR volume may still have insufficient
 function, and vice versa.[1]
- MRI with Hepatospecific Contrast Agents: Similar to mebrofenin HBS, this technique can provide an estimation of hepatocyte function.

Experimental Protocols 99mTc-Mebrofenin Hepatobiliary Scintigraphy (HBS) Protocol

A standardized protocol is crucial for obtaining reliable and reproducible results with mebrofenin HBS.[11]

Patient Preparation:

- Fasting: Patients should fast for a minimum of 4 hours prior to the scan to ensure the gallbladder is at rest.[5][11]
- Medication Review: Certain medications, such as opioids, can interfere with the test and should be discontinued if possible.[11]

Radiopharmaceutical and Dosing:

- Radiopharmaceutical: 99mTc-Mebrofenin.[11]
- Adult Dose: 111–185 MBq (3–5 mCi) administered intravenously. Higher doses may be necessary for patients with hyperbilirubinemia.[11]

Image Acquisition:

 Dynamic Planar Imaging (Uptake Phase): A series of images are acquired for 15-20 minutes immediately following injection to calculate the hepatic uptake rate.[11]



- SPECT/CT Acquisition: Following the dynamic phase, a SPECT/CT scan is performed to allow for three-dimensional localization of the radiotracer and volumetric analysis of the liver and FLR.[10][11]
- Dynamic Planar Imaging (Excretion Phase): Additional dynamic images are acquired for up to 90 minutes to monitor biliary excretion.[11]

Data Analysis:

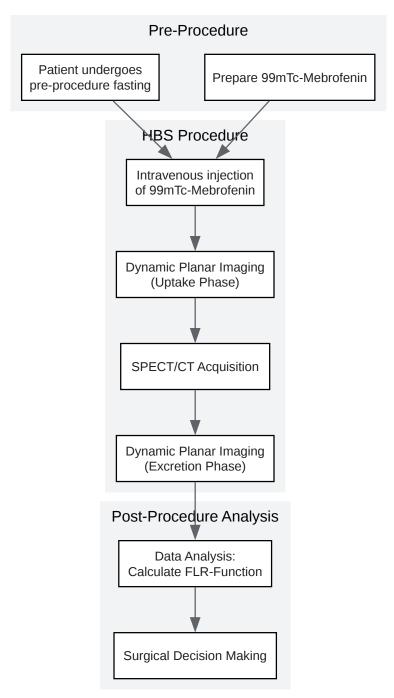
- Time-activity curves are generated for the liver and blood pool.
- The hepatic uptake rate (FLR-F) is calculated from the initial phase of the time-activity curves.[11]

Visualizing Workflows and Comparisons

To better illustrate the processes and relationships discussed, the following diagrams are provided.



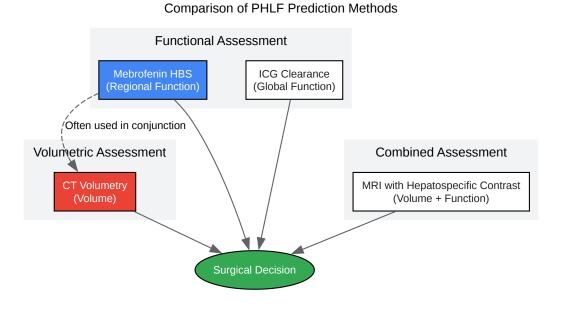
Experimental Workflow for PHLF Prediction using Mebrofenin HBS



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Caption: Workflow for PHLF prediction using Mebrofenin HBS.





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Caption: Logical comparison of different PHLF prediction methods.

Conclusion

The validation of mebrofenin HBS marks a significant advancement in the preoperative assessment of patients undergoing major liver resection. Its ability to provide a direct, quantitative measure of regional liver function offers a more accurate prediction of PHLF compared to traditional volumetric methods.[6][7] While CT volumetry remains a staple in surgical planning, the integration of mebrofenin HBS, particularly for high-risk patients or those with underlying liver disease, can lead to improved patient selection, reduced postoperative complications, and ultimately, better surgical outcomes.[4] Further research and standardization of protocols will continue to solidify the role of mebrofenin HBS as an indispensable tool in hepatobiliary surgery.



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